

Introduction to 3-Oxo-OPC8-CoA in Fatty Acid Metabolism

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxo-OPC4-CoA

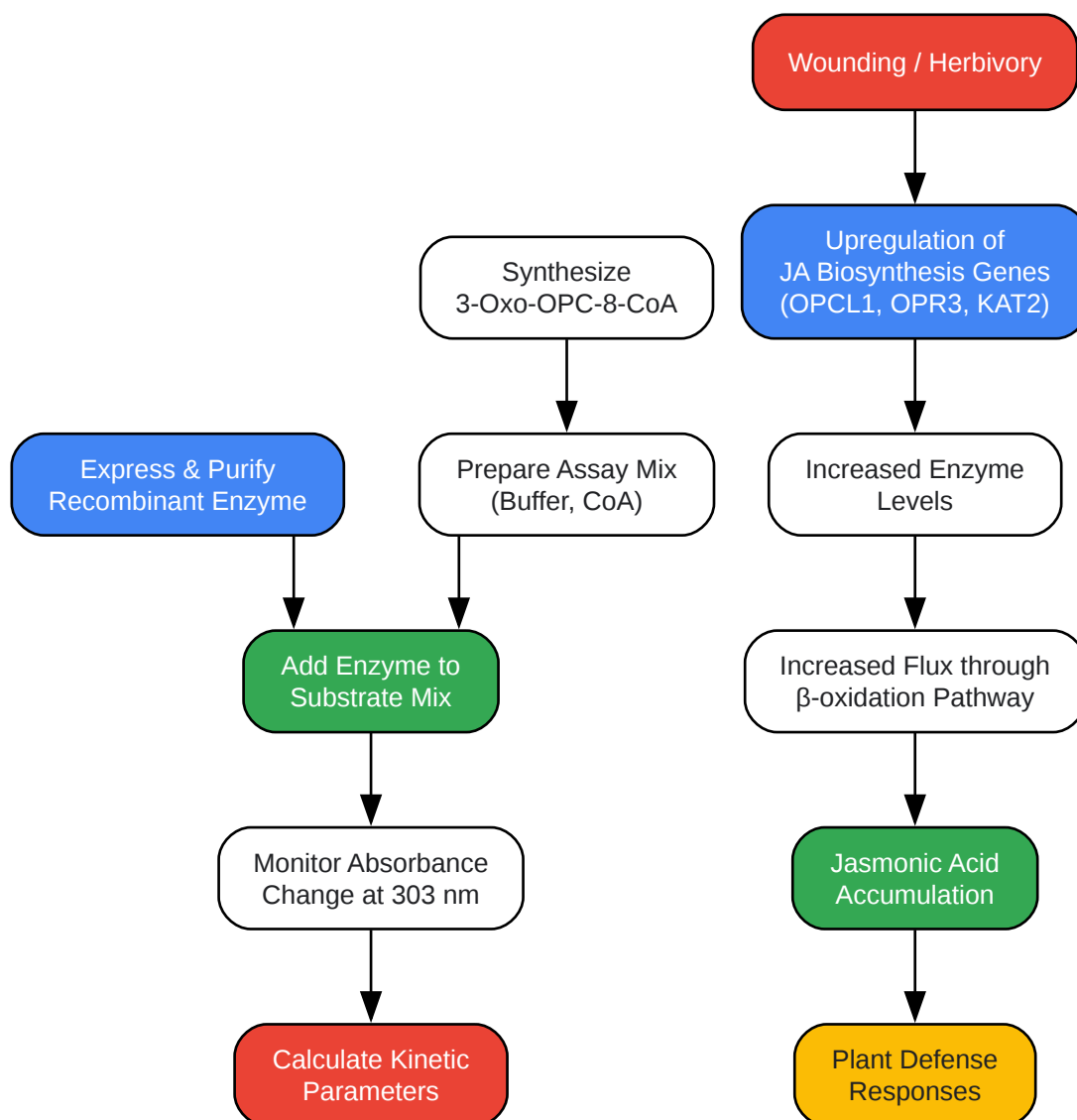
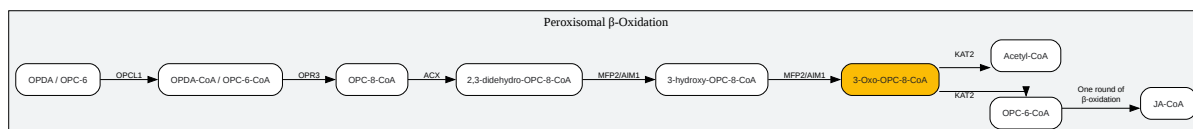
Cat. No.: B15547101

[Get Quote](#)

3-Oxo-OPC8-CoA is a key intermediate in the peroxisomal β -oxidation of 12-oxo-phytodienoic acid (OPDA) and its dinor-isoprostane counterpart, OPC-6. This pathway ultimately leads to the production of jasmonic acid (JA) and its precursors. The conversion of these fatty acid derivatives involves a series of enzymatic steps analogous to the β -oxidation of fatty acids, but with substrates containing a cyclopentanone ring structure.

Metabolic Pathway of 3-Oxo-OPC8-CoA

The formation and conversion of 3-Oxo-OPC8-CoA occur within the peroxisome. The pathway begins with the import of OPDA into the peroxisome, where it is esterified to Coenzyme A. Subsequently, it undergoes reduction and a cycle of β -oxidation.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Introduction to 3-Oxo-OPC8-CoA in Fatty Acid Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15547101#role-of-3-oxo-opc4-coa-in-fatty-acid-metabolism]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com